

comparing the efficacy of copper ethanolamine with other wood preservatives

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Compound of Interest

Compound Name: Copper ethanolamine

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A Comparative Analysis of Copper Ethanolamine and Other Wood Preservatives

This guide provides an in-depth comparison of the efficacy of **copper ethanolamine**-based wood preservatives against other prevalent systems. The analysis is supported by quantitative data from various experimental studies, focusing on key performance indicators such as fungal and insect resistance, leaching, and corrosivity. The information is intended for researchers and professionals in material science and wood protection.

Overview of Copper-Based Wood Preservatives

Copper-based biocides are fundamental to the wood preservation industry, offering broad-spectrum protection against decay fungi and insects. Historically, Chromated Copper Arsenate (CCA) was the dominant preservative but has been phased out for residential use due to environmental and health concerns regarding arsenic and chromium. This led to the development of second-generation, arsenic-free preservatives. Among these, **copper ethanolamine** (Cu-EA) systems, Alkaline Copper Quat (ACQ), and Copper Azole (CA) have become prominent. These preservatives typically use an amine or ethanolamine to solubilize the copper in an aqueous solution, allowing it to be pressure-treated into wood.

Copper ethanolamine formulations function by the copper component acting as the primary fungicide and insecticide. The ethanolamine serves as a complexing agent to keep the copper in solution. Often, these formulations are enhanced with co-biocides, such as quaternary

ammonium compounds or azoles, to broaden the spectrum of protection, particularly against copper-tolerant fungi. A notable variation is Copper-Ethanolamine-Boron (CEB), which incorporates boron for enhanced insecticidal properties.

Performance Data: A Quantitative Comparison

The following tables summarize experimental data comparing the performance of **copper ethanolamine** and its variants against other common wood preservatives.

Table 1: Fungal Decay Resistance

This table presents the percentage of mass loss in wood samples after exposure to decay fungi in laboratory conditions. Lower mass loss indicates higher efficacy.

Preservative	Wood Species	Fungus Type	Mass Loss (%)	Reference
Untreated Control	Poplar	Not Specified	26.34%	[1]
Alkaline Copper Quat (ACQ-D)	Poplar	Not Specified	8.91%	[1]
Urea-Formaldehyde (UF)	Poplar	Not Specified	11.66%	[1]
Phenol-Formaldehyde (PF)	Poplar	Not Specified	9.74%	[1]
Copper Azole (CA-C)	P. asperata	Brown & White Rot	< 3%	[2]
Alkaline Copper Quat (ACQ-C)	P. asperata	Brown & White Rot	< 3%	[2]

Table 2: Insect Resistance (Subterranean Termites)

This table shows the efficacy of preservatives in preventing damage from subterranean termites.

Preservative	Wood Type	Exposure Time	Damage / Attack (%)	Reference
Untreated Control	Plywood	24 months	100%	[3]
Copper-Ethanolamine-Boron (CEB) 2.5%	Plywood	30 months	4.91% (trace attack)	[3]
Copper-Ethanolamine-Boron (CEB) 3.0%	Plywood	30 months	4.22% (trace attack)	[3]
Copper-Ethanolamine-Boron (CEB) 5.0%	Plywood	30 months	3.41% (trace attack)	[3]

Note: A study also noted that both ACQ and CA treatments significantly increased termite mortalities and reduced mass loss compared to untreated wood[4].

Table 3: Copper Leaching

Leaching of the active ingredient can reduce long-term efficacy and pose environmental risks. This table compares the percentage of copper leached from treated wood under various conditions.

Preservative	Leaching Condition	Copper Leached (%)	Reference
Copper Ethanolamine (Cu-EA)	Field Test (42 months, in-ground)	25% - 36%	[5] [6]
Copper Ethanolamine (Cu-EA)	Field Test (5 years, in-ground)	65% - 80%	[5]
Copper Ethanolamine (Cu-EA)	Lab Test (ENV 1250-2)	3.4% - 4.7%	[5]
Copper Ethanolamine (Cu-EA, 0.5% Cu, pH 8.6)	Lab Test	6.5%	[7]
Copper Ethanolamine (Cu-EA, 0.5% Cu, pH 11.9)	Lab Test	~8.1%	[7]
Alkaline Copper Quat (ACQ)	Lab Test	6.92% - 19.54%	[4]
Copper Azole (CA)	Lab Test	9.38% - 22.46%	[4]

Table 4: Corrosion of Metal Fasteners

The chemical composition of wood preservatives can accelerate the corrosion of metal fasteners. This table provides a qualitative and quantitative comparison of the corrosivity of different preservatives.

Preservative	Comparison	Observation	Reference
ACQ & Copper Azole (CuAz)	vs. CCA	Roughly twice as corrosive as CCA.	[8]
ACQ-Type D	vs. CuAz, CCA	More corrosive than Copper Azole Type C and CCA-C.	[9]
ACQ & Copper Azole (CuAz)	H3 vs. H4 retention	Increased preservative retention (H4 vs. H3) increased corrosion of galvanized nails.	[10]

Experimental Protocols & Methodologies

The data presented is based on standardized testing procedures designed to evaluate the performance of wood preservatives.

Fungal Decay Resistance Testing:

- Methodology: Fungal decay tests are typically conducted following standards such as the American Wood Protection Association (AWPA) E10 or European standard EN 113. Wood blocks of a specific size are treated with the preservative to a target retention level. After a conditioning period, the blocks are sterilized and placed in containers with an actively growing culture of a specific decay fungus (e.g., *Gloeophyllum trabeum* for brown-rot or *Trametes versicolor* for white-rot). The samples are incubated for a set period (e.g., 12 weeks) under controlled temperature and humidity. Efficacy is determined by measuring the percentage of mass loss of the wood blocks, with untreated blocks serving as controls.[1]

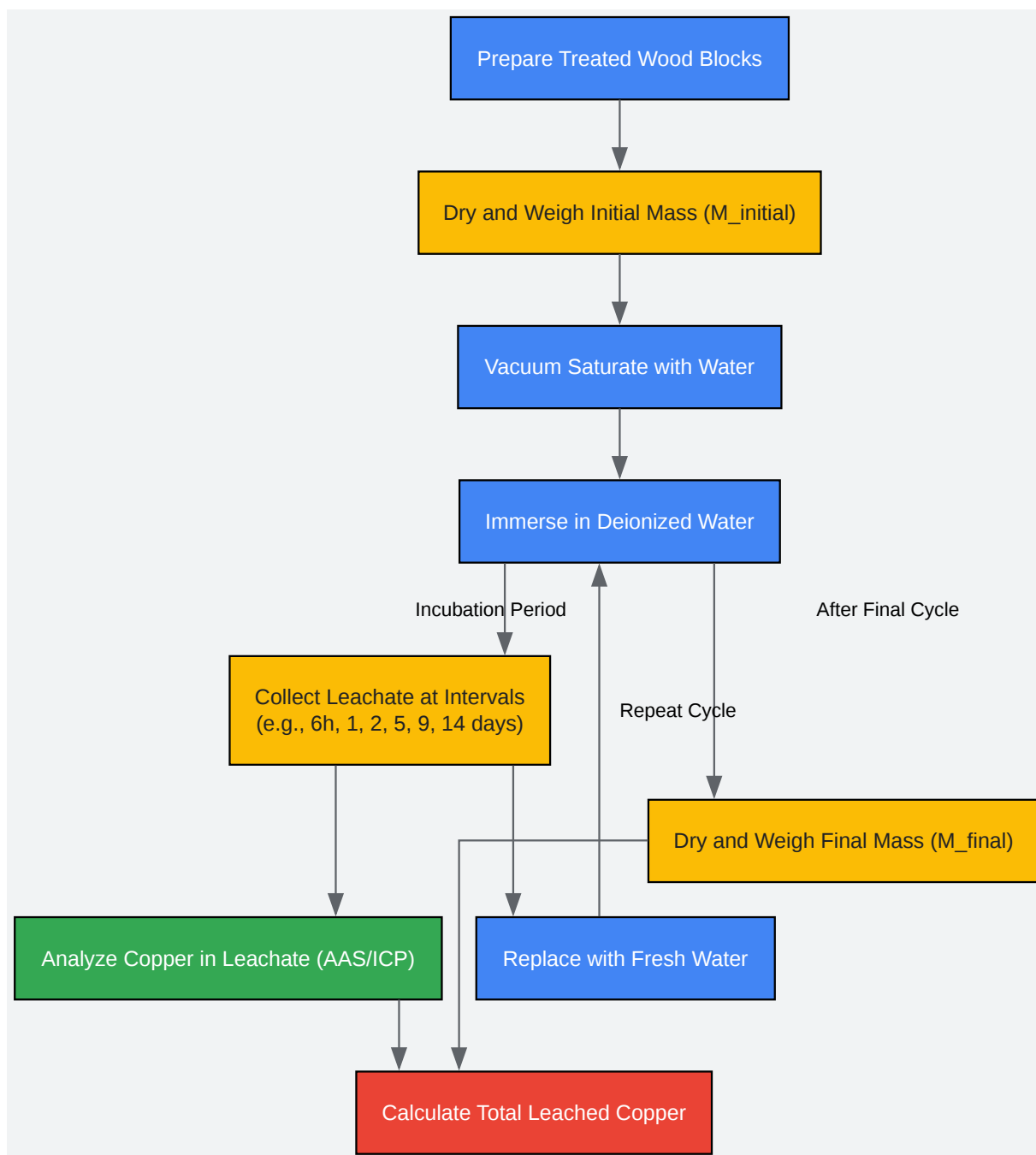
Insect Resistance Testing:

- Methodology: Termite resistance is evaluated using standards like AWPA E1 or Japan Industrial Standard (JIS) K 1571. In a typical laboratory test, treated and untreated wood samples are placed in a container with a specified number of subterranean termites. The containers are kept in a controlled environment for several weeks. The effectiveness of the

preservative is assessed by recording the termite mortality rate and the mass loss of the wood samples.[3][4] Field tests, often called "graveyard tests," involve driving treated stakes into the ground in an area with high termite activity and rating them periodically for damage. [11]

Leaching Testing:

- Methodology: Leaching studies are performed to measure the amount of preservative that migrates from the wood when exposed to water. The European standard ENV 1250-2 is a common laboratory protocol. In this method, treated wood blocks are vacuum-impregnated with water and then submerged in fresh deionized water, which is replaced at specified intervals over several days. The amount of copper in the collected water (leachate) is analyzed using methods like atomic absorption spectroscopy. The total leached copper is reported as a percentage of the initial amount in the wood.[5][7] Field studies involve analyzing the copper content of treated wood stakes after long-term exposure in real-world conditions.[5][6]



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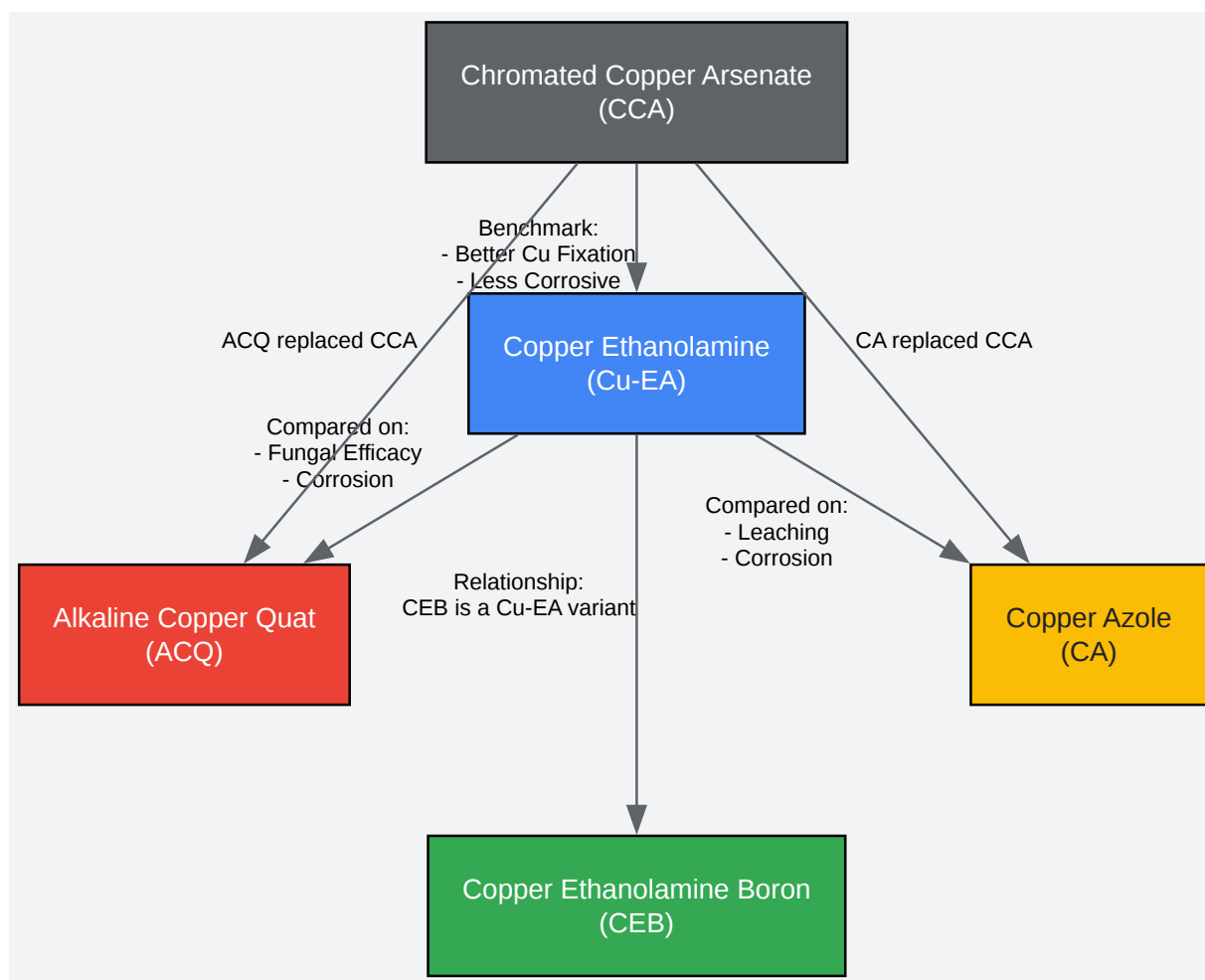
Diagram 1: Generalized workflow for a laboratory leaching test (e.g., ENV 1250-2).

Discussion and Comparative Relationships

The experimental data reveals distinct performance profiles for **copper ethanolamine** and its alternatives.

- **Efficacy:** **Copper ethanolamine**, particularly when augmented with co-biocides like boron (CEB), demonstrates excellent efficacy against wood-destroying insects like termites and powder post beetles.[3][11] Its performance against fungal decay is also significant, comparable to other copper-based systems like ACQ and CA.[2]
- **Leaching and Fixation:** A primary challenge for **copper ethanolamine** preservatives is the relatively poor fixation of copper compared to older CCA systems.[7] Studies show that a substantial amount of copper can leach from the wood, especially in ground-contact applications.[5][6] Leaching is influenced by the pH of the treating solution, with lower pH values generally resulting in better copper fixation.[7] Additives such as octanoic acid have been shown to significantly reduce copper leaching.[12] In contrast, the ethanolamine itself can contribute to the depolymerization of lignin, which may facilitate leaching.[13]
- **Corrosion:** Like other modern copper-based preservatives with high copper content and no chromium, **copper ethanolamine** formulations are more corrosive to metal fasteners than CCA.[8][10] This necessitates the use of highly corrosion-resistant fasteners, such as hot-dipped galvanized steel (with a thick coating) or stainless steel, to ensure the structural integrity of connections.[14]

The choice of a wood preservative involves a trade-off between efficacy, environmental profile, and material compatibility. **Copper ethanolamine** represents a move away from the hazardous components of CCA, but this comes with challenges related to copper fixation and corrosivity.



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Diagram 2: Logical relationships between different wood preservatives.

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